

Proper Disposal of Aurintricarboxylic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name:	Aurintricarboxylic Acid
CAS No.:	13186-45-3; 4431-00-9; 50979-16-3; 569-58-4
Cat. No.:	B15623186

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For laboratory professionals, including researchers, scientists, and drug development experts, adherence to strict safety and disposal protocols is paramount for maintaining a secure and compliant workspace. This guide provides essential, immediate safety and logistical information for the proper disposal of **Aurintricarboxylic Acid (ATA)**, a common reagent used in various biochemical assays.

Immediate Safety and Handling Precautions

Aurintricarboxylic Acid is recognized as a skin and eye irritant.[1][2] When handling this chemical, it is crucial to wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection. In case of accidental contact, follow these first-aid measures:

- **Eye Contact:** Immediately rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing and seek medical attention if irritation persists.[2]

- Skin Contact: Wash the affected area with plenty of soap and water. Contaminated clothing should be removed and washed before reuse.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.
- Ingestion: Rinse the mouth with water. Do not induce vomiting and seek medical attention.

Quantitative Data for Aurintricarboxylic Acid

The following table summarizes key quantitative data for **Aurintricarboxylic Acid** and its triammonium salt, which is essential for risk assessment and handling procedures.

Property	Value	Source(s)
Oral LD50 (Rat)	9 g/kg	[1][2]
Melting Point	Decomposes at 200-225 °C	[1][2]
Molecular Formula	C ₂₂ H ₁₄ O ₉	
Molecular Weight	422.34 g/mol	

Disposal Protocol and Decision-Making

The primary guideline for the disposal of **Aurintricarboxylic Acid** is to adhere to all federal, state, and local regulations.[3] It must not be disposed of with household garbage and should not be allowed to enter sewage systems.

Experimental Protocol for Disposal

While no specific experimental protocols for the chemical degradation of **Aurintricarboxylic Acid** for disposal are readily available, the recommended procedure focuses on its proper segregation and disposal as solid waste.

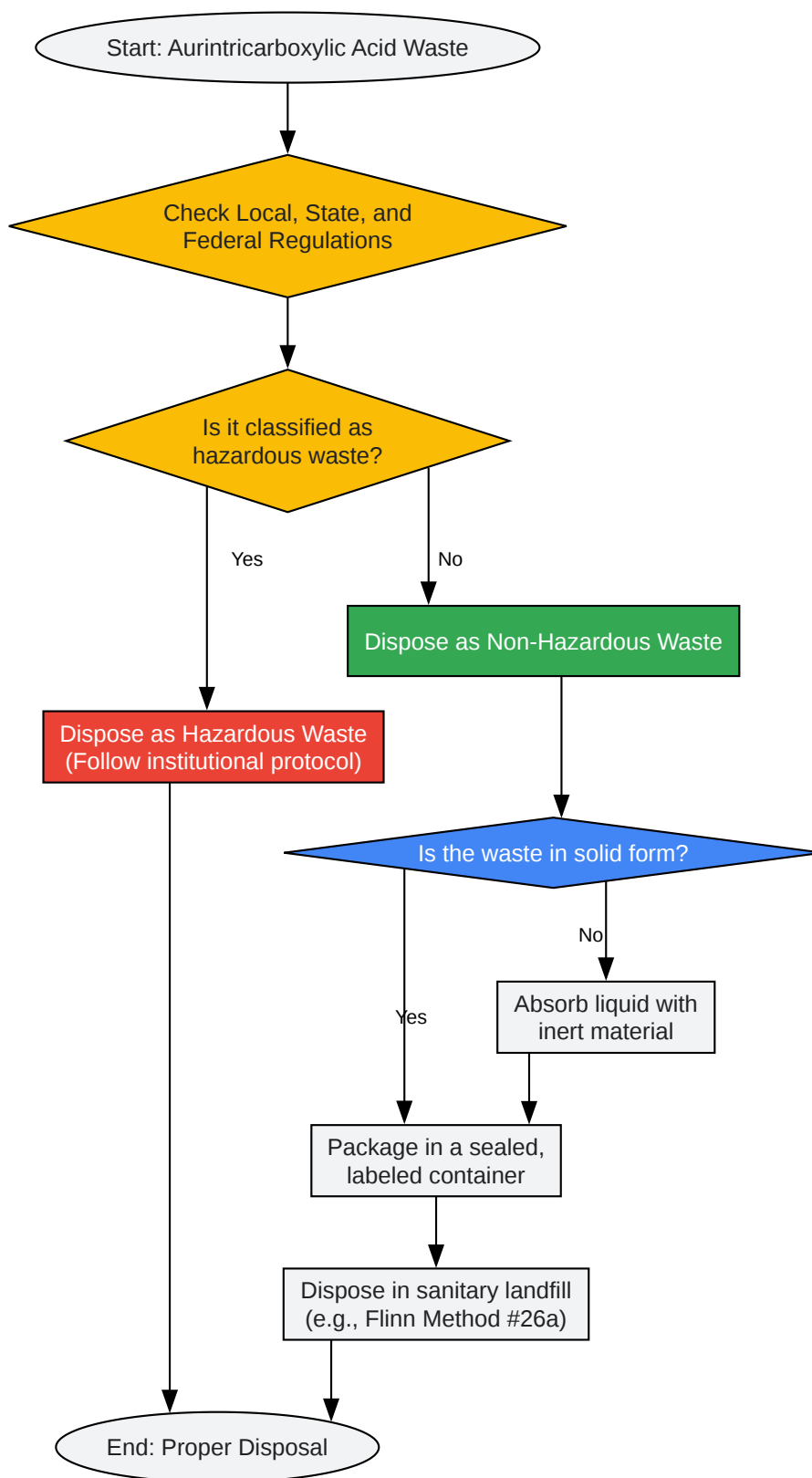
- Regulatory Compliance Check: The first and most critical step is to verify if **Aurintricarboxylic Acid** is classified as a hazardous waste under your local, state, and federal regulations.[1][3][4]
- Waste Collection:

- For solid **Aurintricarboxylic Acid**, carefully sweep the material to avoid dust generation and place it into a suitable, sealed, and leak-proof container.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- For solutions containing **Aurintricarboxylic Acid**, absorb the liquid with an inert material like diatomite or universal binders. The contaminated absorbent should then be placed in a sealed container.
- Labeling: Clearly label the waste container with "Non-hazardous Laboratory Waste" and the chemical name "**Aurintricarboxylic Acid**."[\[1\]](#)
- Final Disposal: Dispose of the sealed container in accordance with your institution's waste management guidelines and local regulations. Some sources, such as Flinn Scientific, suggest that if regulations permit, it can be disposed of as a non-hazardous solid waste in a sanitary landfill (Method #26a).[\[1\]](#)[\[2\]](#)

Note: Do not dispose of **Aurintricarboxylic Acid** down the drain unless specifically permitted by your local wastewater treatment authority.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Aurintricarboxylic Acid**.



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Caption: Disposal decision workflow for **Aurintricarboxylic Acid**.

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